

# Fluorescent Brightener 85: A Technical Guide to Its Synonyms, Properties, and Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fluorescent Brightener 85*

Cat. No.: *B15552097*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Fluorescent Brightener 85**, a compound widely utilized for its whitening effects in various industries. This document details its nomenclature, including numerous synonyms found in scientific literature, and presents available data on its synthesis and analytical detection. While its primary applications are in the textile, paper, and detergent industries, this guide aims to provide a core understanding for professionals across scientific disciplines.

## Nomenclature and Synonyms

**Fluorescent Brightener 85** is known by a multitude of names in scientific and commercial literature. A clear understanding of these synonyms is crucial for comprehensive literature reviews and accurate identification of the compound.

Category	Synonym	Identifier
Common Name	Fluorescent Brightener 85	-
Optical Brightener VBL	-	
Fluorescent Whitening Agent	-	
VBL	-	
FBA 85	-	
IUPAC Name	Disodium 4,4'-bis[[4-anilino-6-(2-hydroxyethylamino)-1,3,5-triazin-2-yl]amino]stilbene-2,2'-disulfonate	-
CAS Registry Numbers	12224-06-5	<a href="#">[1]</a>
17958-73-5		<a href="#">[1]</a>
Colour Index (C.I.) Name	Fluorescent Brightener 85	<a href="#">[1]</a>
C.I. 406225		<a href="#">[1]</a>
Chemical Formula	C <sub>36</sub> H <sub>34</sub> N <sub>12</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	872.84 g/mol	<a href="#">[1]</a>
Trade Names	Tinopal CBS-X	<a href="#">[2]</a>
Hakkol BE		<a href="#">[1]</a>
Mikephor BX		<a href="#">[1]</a>
Mikephor BP		<a href="#">[1]</a>
Kayaphor B		<a href="#">[3]</a>
Whitex BH		<a href="#">[3]</a>
Whitex BK		<a href="#">[3]</a>
Other Chemical Names	Benzenesulfonic acid, 2,2'-(1,2-ethenediyl)bis[5-[[4-[(2-hydroxyethyl)amino]-6-	<a href="#">[4]</a>

(phenylamino)-1,3,5-triazin-2-yl]amino]-, disodium salt

Disodium 4,4'-bis[(4-anilino-6-hydroxyethylamino-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulphonate

[2]

## Mechanism of Action: Fluorescence

The primary function of **Fluorescent Brightener 85** is to absorb ultraviolet (UV) light and re-emit it as visible blue light. This process, known as fluorescence, counteracts the natural yellow cast of many materials, resulting in a whiter and brighter appearance.<sup>[5]</sup> This optical effect does not involve chemical bleaching.



[Click to download full resolution via product page](#)

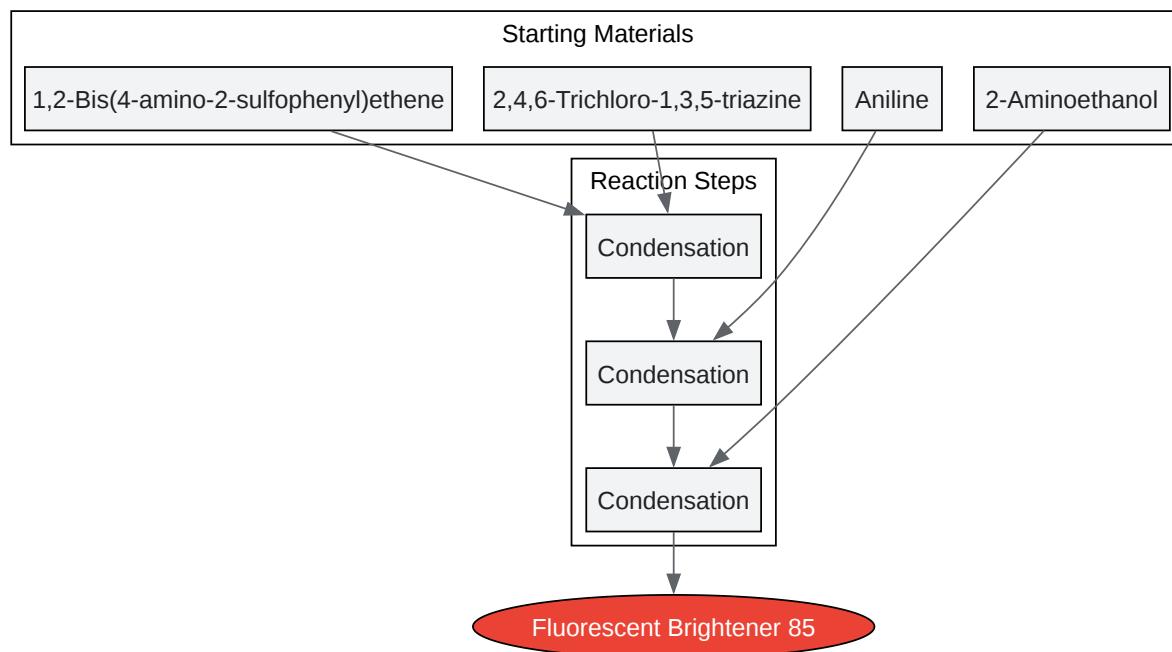
Caption: General mechanism of action of **Fluorescent Brightener 85**.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the application of **Fluorescent Brightener 85** in textiles, detergents, or other matrices are not extensively reported in publicly available scientific literature. The information available generally pertains to its synthesis and analytical detection.

## Manufacturing Method

A general method for the synthesis of **Fluorescent Brightener 85** involves a multi-step condensation reaction.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Simplified workflow for the synthesis of **Fluorescent Brightener 85**.

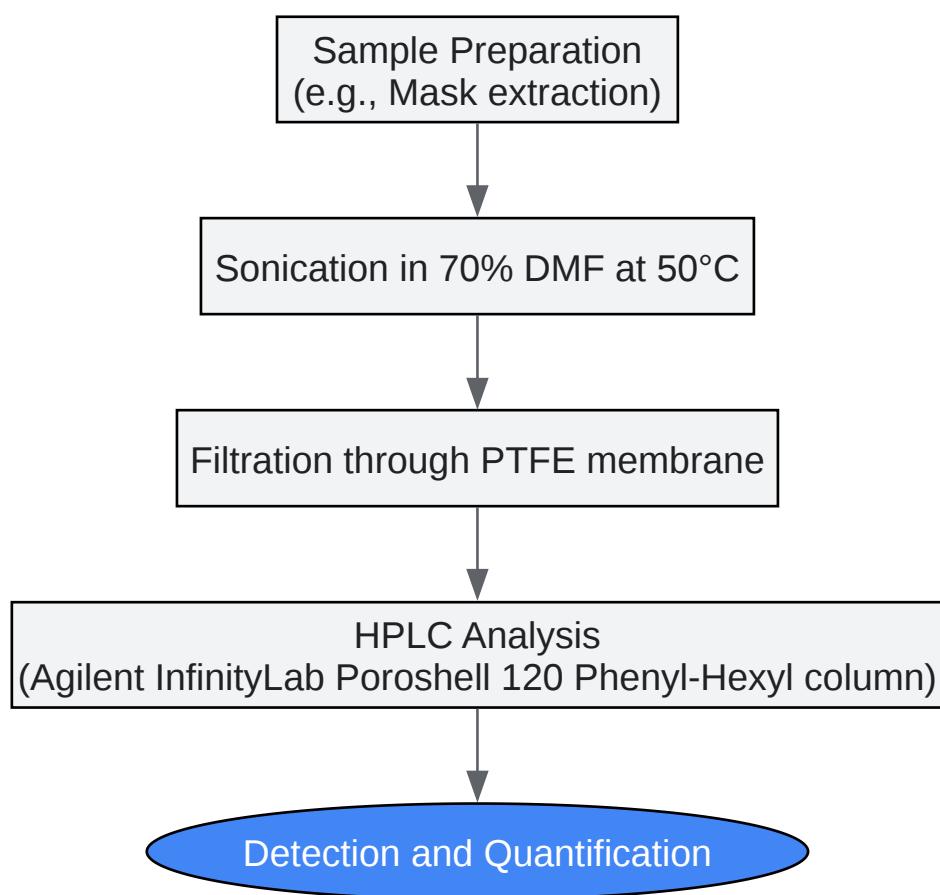
Methodology:

- First Condensation: 1,2-Bis(4-amino-2-sulfophenyl)ethene (1 mole) is condensed with 2,4,6-Trichloro-1,3,5-triazine (2 moles).[\[1\]](#)
- Second Condensation: The product from the first step is then condensed with aniline (2 moles).[\[1\]](#)
- Final Condensation: The resulting intermediate is finally condensed with 2-Aminoethanol (2 moles) to yield **Fluorescent Brightener 85**.[\[1\]](#)

Note: This represents a general manufacturing process. Specific reaction conditions such as temperature, solvent, and catalysts are proprietary to manufacturers and not detailed in the available literature.

## Analytical Detection in Consumer Products

A method for the detection and quantification of **Fluorescent Brightener 85** in consumer products, such as face masks, has been described using High-Performance Liquid Chromatography (HPLC).<sup>[6]</sup>



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the detection of **Fluorescent Brightener 85**.

Sample Preparation and Extraction:

- Weigh 1.0 g of the sample (e.g., cut mask pieces) into a 50 mL volumetric flask.<sup>[6]</sup>

- Add 20 mL of 70% dimethylformamide (DMF).[6]
- Extract the sample using a sonicator at 50°C for 40 minutes.[6]
- After cooling, filter the supernatant through a PTFE membrane into a sample vial for analysis.[6]

HPLC Conditions:

- Column: Agilent InfinityLab Poroshell 120 Phenyl-Hexyl, 3.0 × 100 mm, 1.9 µm.[6]
- Further details on the mobile phase composition, flow rate, and detector settings would be required for method replication and can be found in the cited literature.[6]

## Quantitative Data

Quantitative data regarding the performance and physical properties of **Fluorescent Brightener 85** is not consistently presented across scientific literature in a standardized format. The following table summarizes some of the available specifications.

Property	Value	Source
Appearance	Pale yellow to yellow powder	[3]
Purity/Content	≥99.0%	[3]
Fluorescence Intensity	100 (relative standard)	[3]
Water Insoluble Matter	≤0.5%	[3]
Moisture	≤5.0%	[3]

## Safety and Toxicity

Based on available safety data sheets, **Fluorescent Brightener 85** is generally not classified as a hazardous substance under GHS criteria.[7] However, standard laboratory safety precautions, such as wearing personal protective equipment, should always be observed when handling this chemical. Ecotoxicological data is limited, and its persistence and bioaccumulation potential are not well-documented in the reviewed literature.[8]

This technical guide provides a foundational understanding of **Fluorescent Brightener 85**, focusing on its nomenclature and available scientific data. For researchers and professionals, a key takeaway is the importance of using precise identifiers, such as CAS numbers, to navigate the extensive and often convoluted body of literature surrounding this compound. While detailed application protocols are not readily available, the provided information on its synthesis and analytical detection offers valuable insights into its chemical nature and methods for its study. and methods for its study.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fluorescent Brightener 85 [dyestuffintermediates.com]
- 2. Cas 12224-06-5,Fluorescent brightener 85 | lookchem [lookchem.com]
- 3. Fluorescent brightener 85 CAS 12224-06-5 - Chemical Supplier Unilong [unilongindustry.com]
- 4. Fluorescent brightener 85 | 12224-06-5 [chemicalbook.com]
- 5. nbinfo.com [nbinfo.com]
- 6. agilent.com [agilent.com]
- 7. Fluorescent Brightener 85 | C36H34N12Na2O8S2 | CID 6440859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Fluorescent Brightener 85: A Technical Guide to Its Synonyms, Properties, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15552097#synonyms-for-fluorescent-brightener-85-in-scientific-literature>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)